

Technical Guide: Physicochemical Characterization of 4-(Benzylxy)-2-nitroaniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(Benzylxy)-2-nitroaniline

Cat. No.: B018279

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the melting point of **4-(Benzylxy)-2-nitroaniline** (CAS No: 26697-35-8), a key physicochemical property for substance identification, purity assessment, and quality control in research and development.

Core Data Presentation

The melting point of a crystalline solid is a critical physical constant used to characterize the substance. It is defined as the temperature at which the solid phase is in equilibrium with the liquid phase. For a pure substance, this transition typically occurs over a narrow temperature range.

Parameter	Value	Source
Chemical Name	4-(Benzylxy)-2-nitroaniline	N/A
CAS Number	26697-35-8	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₁₃ H ₁₂ N ₂ O ₃	[4] [6]
Molecular Weight	244.25 g/mol	[3] [5] [6]
Melting Point	106 °C	[1]

Experimental Protocols

Precise determination of the melting point is essential for the characterization of **4-(Benzylxy)-2-nitroaniline**. The following protocols outline standard methodologies for this purpose.

Capillary Melting Point Determination

This is the most common method for determining the melting point of a solid organic compound.^[4]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **4-(Benzylxy)-2-nitroaniline** sample is completely dry and finely powdered using a mortar and pestle.^[7] Introduce a small amount of the powdered sample into the open end of a capillary tube. Pack the sample into the sealed end by gently tapping the tube on a hard surface to form a compact column of 1-3 mm in height.^{[1][7]}
- Apparatus Setup: Place the packed capillary tube into the heating block of the melting point apparatus.
- Initial Determination (Rapid Heating): Heat the sample rapidly to get an approximate melting point. This helps in setting the parameters for a more accurate measurement.
- Accurate Determination (Slow Heating): Allow the apparatus to cool to at least 10-15°C below the approximate melting point. Prepare a new capillary with the sample and place it in the apparatus. Heat the sample at a slow, controlled rate, typically 1-2°C per minute, as the melting point is approached.^[3]

- Data Recording: Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample has completely melted (T2). The melting point is reported as the range T1-T2.[\[2\]](#) For a pure compound, this range should be narrow (0.5-1.0°C). Impurities tend to lower and broaden the melting range.[\[8\]](#)

Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference.[\[9\]](#) It provides a highly accurate determination of the melting point.

Apparatus:

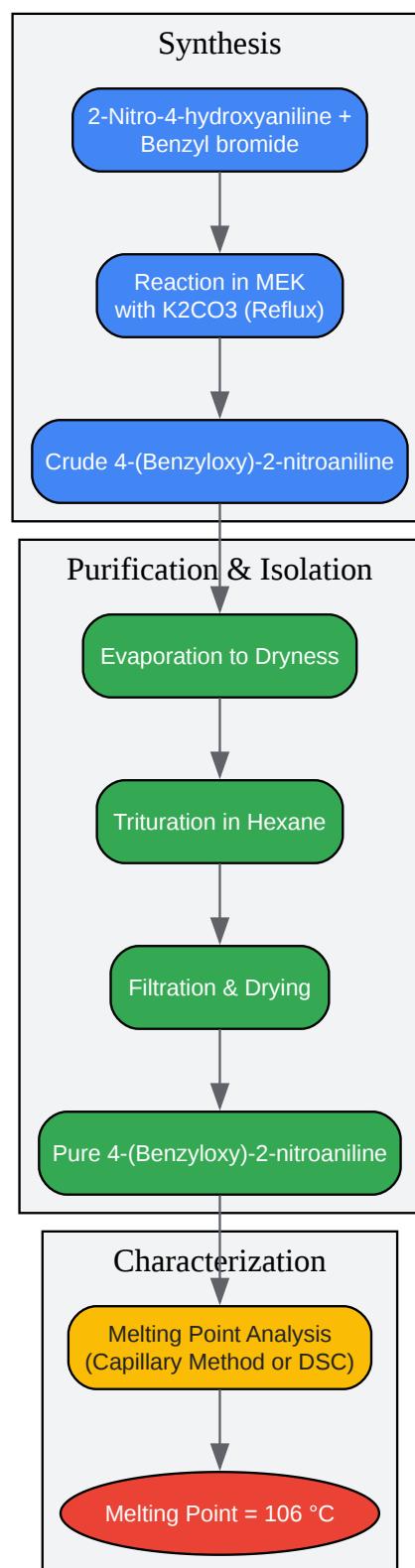
- Differential Scanning Calorimeter
- Sample pans (e.g., aluminum)
- Crimper for sealing pans

Procedure:

- Sample Preparation: Accurately weigh a small amount of the **4-(Benzylxy)-2-nitroaniline** sample (typically 1-10 mg) into a sample pan.[\[10\]](#) Seal the pan using a crimper.
- Apparatus Setup: Place the sealed sample pan and an empty reference pan into the DSC cell.
- Thermal Program: Program the instrument to heat the sample at a constant rate (e.g., 10°C/min) over a temperature range that encompasses the expected melting point.
- Data Analysis: The melting point is determined from the resulting thermogram. The onset of the endothermic peak corresponds to the beginning of melting, and the peak of the endotherm represents the melting point.[\[11\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and subsequent characterization of **4-(Benzylxy)-2-nitroaniline**, culminating in melting point determination.

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Caption: Workflow for Synthesis and Melting Point Characterization.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Characterization of 4-(Benzylxy)-2-nitroaniline]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b018279#4-benzylxy-2-nitroaniline-melting-point>

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